

# Preventing isomerization of 3-hydroxycapric acid during derivatization

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## Compound of Interest

Compound Name: 3-Hydroxycapric acid

Cat. No.: B1666293

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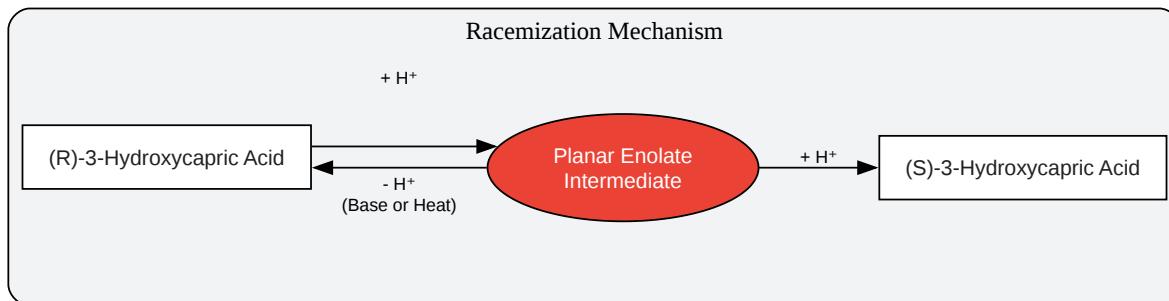
## Technical Support Center: 3-Hydroxycapric Acid Derivatization

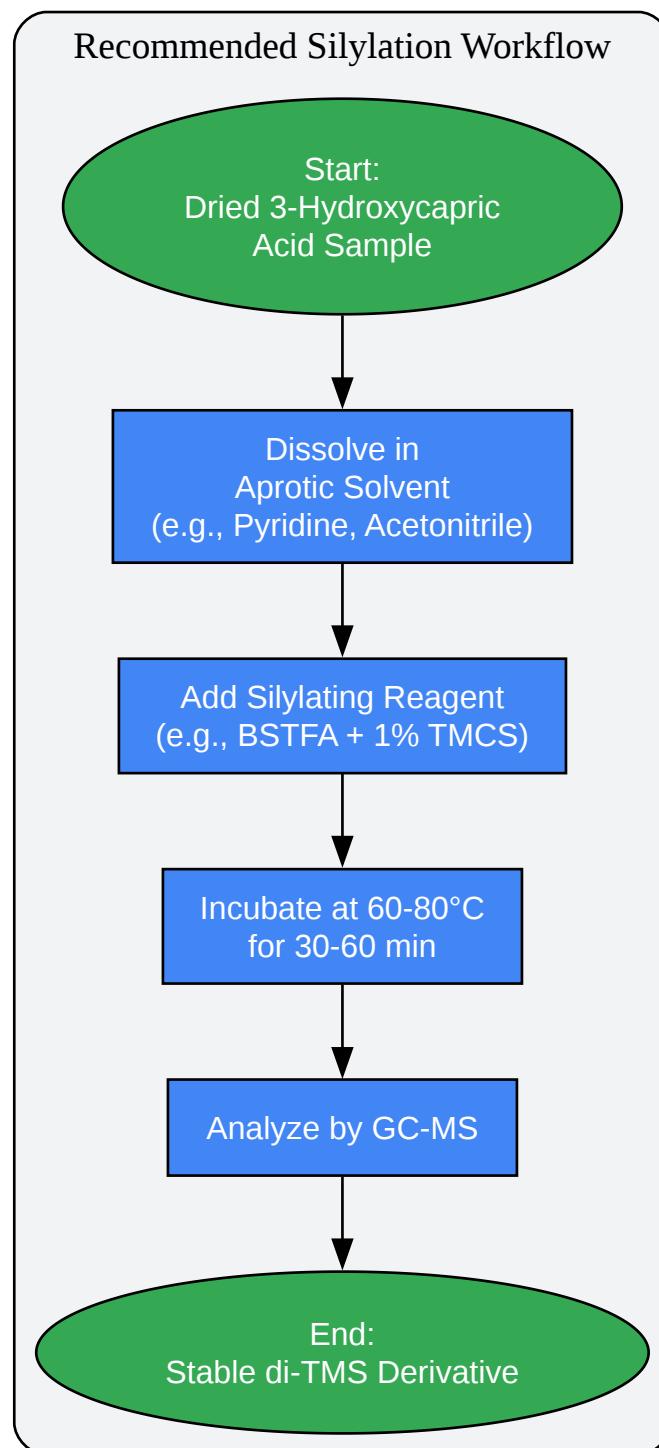
Welcome to the technical support center for researchers, scientists, and drug development professionals. This guide provides troubleshooting advice and frequently asked questions (FAQs) to help you prevent the isomerization of **3-hydroxycapric acid** during derivatization for analytical procedures like Gas Chromatography-Mass Spectrometry (GC-MS).

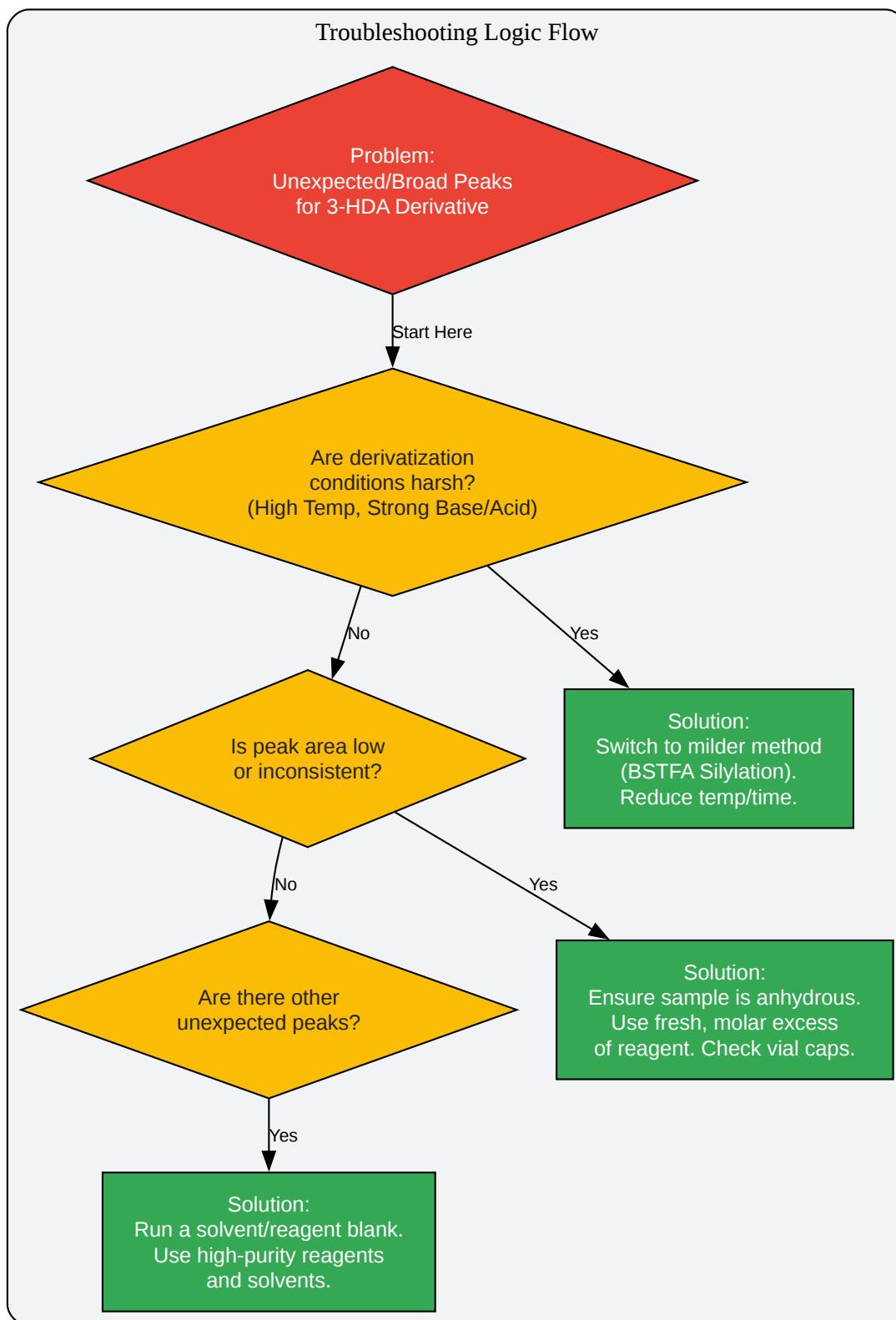
## Frequently Asked Questions (FAQs)

**Q1:** Why am I observing unexpected peaks or racemization for my **3-hydroxycapric acid** derivative?

**A1:** The most common cause of isomerization or racemization of **3-hydroxycapric acid** is the derivatization method itself. The hydrogen atom on the chiral carbon (C3) is adjacent to the carboxyl group. Under harsh conditions, particularly high temperatures or the presence of a strong base, this proton can be removed to form a planar enolate intermediate. Reprotonation of this intermediate can occur from either side, leading to a mixture of R and S enantiomers (a racemic mixture), which may separate or co-elute during chromatographic analysis, causing peak broadening or the appearance of a new peak.







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